

physical properties of 1-Chloro-3-hexyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-3-hexyne

Cat. No.: B15268196

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **1-Chloro-3-hexyne**

Introduction

1-Chloro-3-hexyne is an organic compound with the molecular formula C_6H_9Cl .^[1] As a member of the haloalkyne family, its physical properties are of significant interest in various fields of chemical research and development, particularly in synthetic organic chemistry where it can serve as a versatile building block. The presence of both a chloro group and an internal alkyne functionality dictates its reactivity and physical behavior. This guide provides a summary of the computed physical properties of **1-Chloro-3-hexyne**, detailed experimental protocols for their determination, and visualizations of key conceptual relationships.

Data Presentation: Physical Properties of 1-Chloro-3-hexyne

The following table summarizes the computed physical and chemical properties for **1-Chloro-3-hexyne**. Experimental data for properties such as boiling point, melting point, density, and refractive index are not readily available in the reviewed literature; therefore, computed values from established chemical databases are presented.

Property	Value	Source
Molecular Formula	C6H9Cl	PubChem[1]
Molecular Weight	116.59 g/mol	PubChem[1]
Exact Mass	116.0392780 Da	PubChem[1]
Monoisotopic Mass	116.0392780 Da	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]
Heavy Atom Count	7	PubChem[1]
Complexity	82.8	PubChem[1]
XLogP3 (Lipophilicity)	2.3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	2	PubChem[1]

Experimental Protocols

Detailed methodologies for the experimental determination of key physical properties are provided below. These protocols are generalized for a liquid organic compound like **1-Chloro-3-hexyne**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For haloalkanes, the boiling point is influenced by the chain length, the type of halogen, and the degree of branching.[2][3][4]

Methodology: Simple Distillation

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a heating mantle, a still head with a thermometer adapter, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.

- **Sample Preparation:** Place a small volume of **1-Chloro-3-hexyne** into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- **Heating:** Begin heating the flask gently with the heating mantle.
- **Temperature Reading:** Position the thermometer bulb just below the side arm of the still head to accurately measure the temperature of the vapor that is distilling.
- **Observation:** Record the temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point. The pressure at which the measurement is taken should also be recorded.

Determination of Density

Density is the mass of a substance per unit volume.^{[5][6]} For liquids, this can be accurately measured using a pycnometer or a vibrating tube density meter.^[5]

Methodology: Pycnometry

- **Pycnometer Preparation:** Clean and dry a pycnometer of a known volume.
- **Weighing (Empty):** Accurately weigh the empty pycnometer using an analytical balance.
- **Filling:** Fill the pycnometer with **1-Chloro-3-hexyne**, ensuring no air bubbles are trapped. If the pycnometer has a capillary stopper, the liquid level should be at the mark.
- **Thermostating:** Place the filled pycnometer in a thermostat bath at a specific temperature (e.g., 20°C or 25°C) until it reaches thermal equilibrium.
- **Weighing (Full):** Remove the pycnometer from the bath, wipe it dry, and weigh it again.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_{\text{full}} - m_{\text{empty}}) / V$ where:
 - m_{full} is the mass of the filled pycnometer.
 - m_{empty} is the mass of the empty pycnometer.

- V is the calibrated volume of the pycnometer.

Determination of Refractive Index

The refractive index of a material is a dimensionless number that describes how fast light travels through it.^[7] It is a characteristic property of a substance and is useful for identification and purity assessment.^[7]

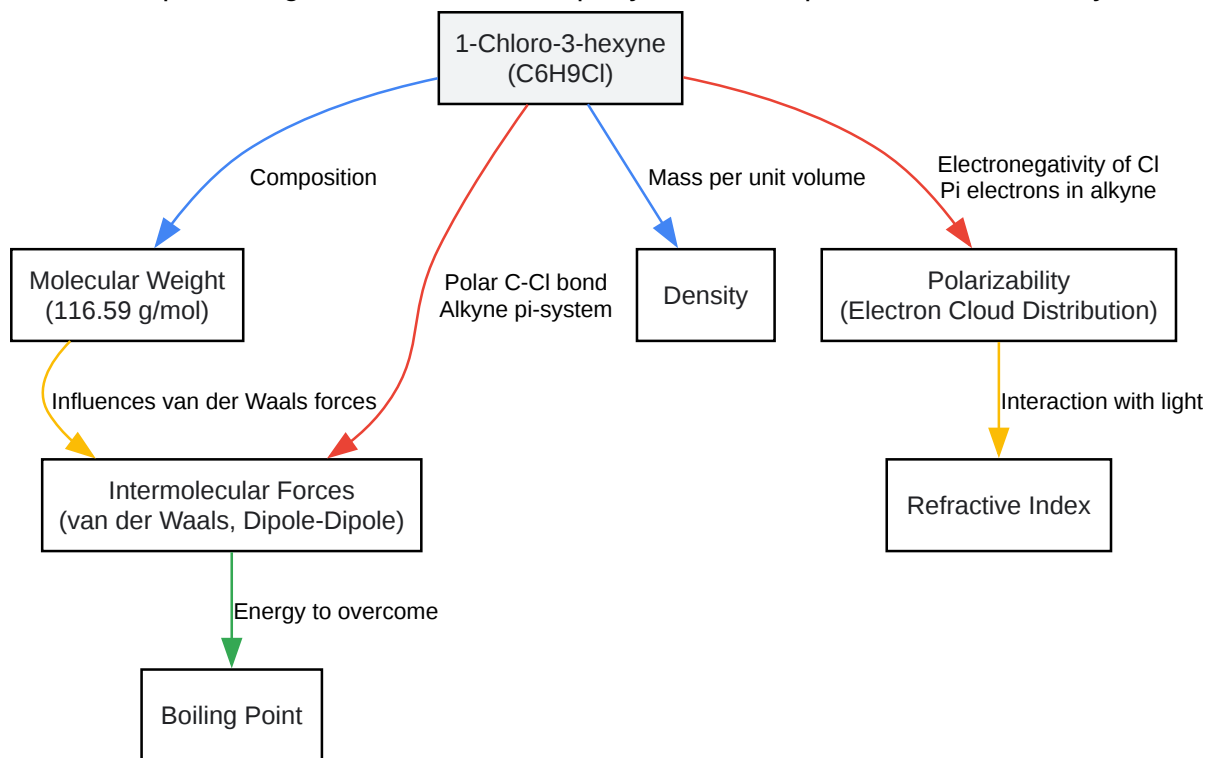
Methodology: Using an Abbe Refractometer

- Instrument Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of **1-Chloro-3-hexyne** onto the clean, dry prism of the refractometer.
- Measurement: Close the prisms and allow the sample to spread into a thin film. While looking through the eyepiece, adjust the control knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: Read the refractive index value from the instrument's scale. Also, record the temperature at which the measurement was made, as the refractive index is temperature-dependent.

Visualizations

Conceptual Relationship of Molecular Structure to Physical Properties

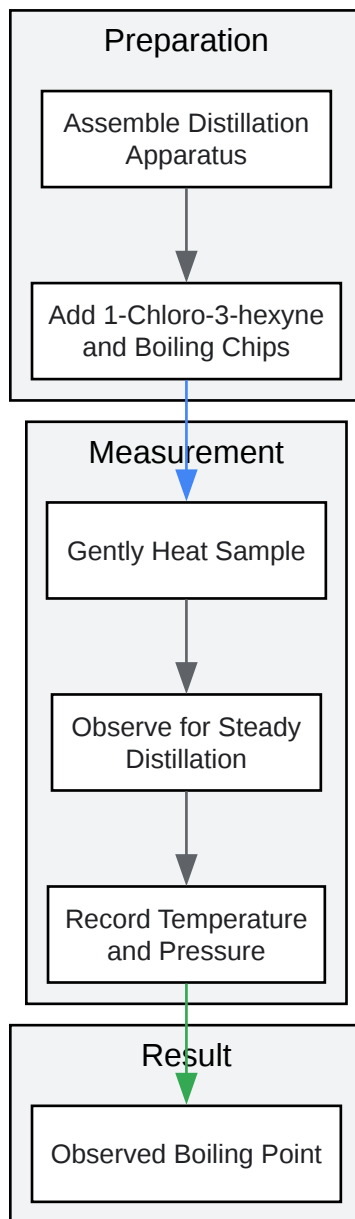
Conceptual Diagram of Structure-Property Relationships for 1-Chloro-3-hexyne

[Click to download full resolution via product page](#)

Caption: Structure-property relationships of **1-Chloro-3-hexyne**.

Experimental Workflow for Boiling Point Determination

Workflow for Boiling Point Determination



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining boiling point.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Chloro-3-hexyne | C₆H₉Cl | CID 20031672 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Physical Properties of Haloalkanes and Haloarenes [unacademy.com]
- 3. m.youtube.com [m.youtube.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. calnesis.com [calnesis.com]
- 6. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 7. youtube.com [youtube.com]
- To cite this document: BenchChem. [physical properties of 1-Chloro-3-hexyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15268196#physical-properties-of-1-chloro-3-hexyne]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com